Validation of Analytical Methods for 4-Ethylcyclohexan-1-amine Hydrochloride

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Compound of Interest	
Compound Name:	*4-Ethylcyclohexan-1-amine hydrochloride*
CAS No.:	*90226-27-0*
Cat. No.:	*B1290630*

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Executive Summary & Strategic Analysis

4-Ethylcyclohexan-1-amine hydrochloride (CAS: 23775-39-5 (free base)) presents a classic analytical challenge in pharmaceutical development.[1] As an alicyclic amine salt lacking a conjugated

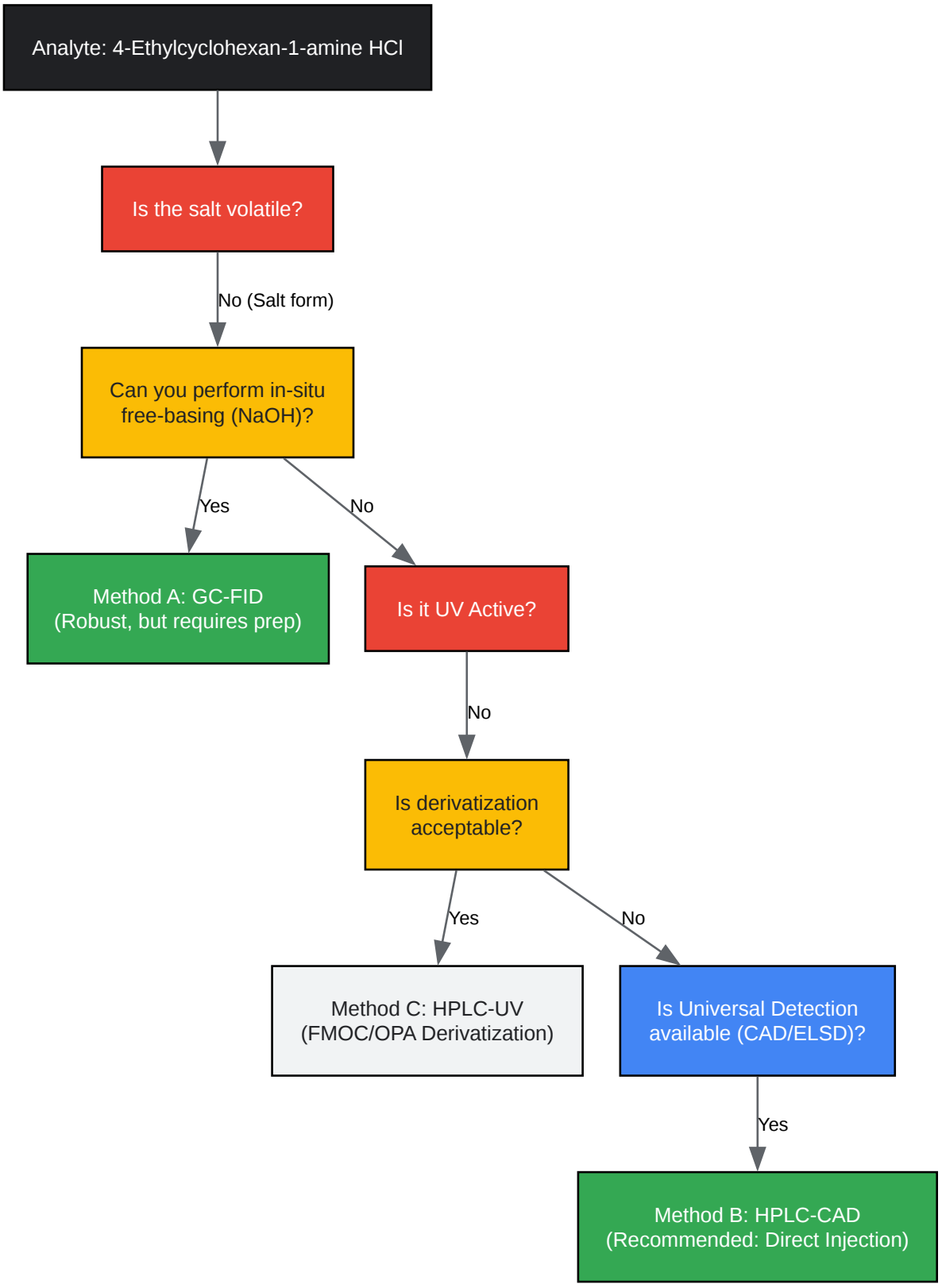
-system, it is chromophorically silent in the UV-Vis spectrum.[1] Furthermore, its existence as a hydrochloride salt renders it non-volatile, complicating direct Gas Chromatography (GC) analysis without prior neutralization.[1]

This guide evaluates three analytical strategies, ultimately recommending HPLC with Charged Aerosol Detection (CAD) as the primary method due to its "universal" response to non-volatiles and elimination of derivatization steps. We compare this against the traditional GC-FID (requiring free-basing) and Pre-column Derivatization HPLC-UV.[1]

Decision Matrix: Method Selection

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The following diagram illustrates the logical pathway for selecting the appropriate analytical technique based on laboratory capabilities and sample nature.



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Figure 1: Analytical Strategy Decision Matrix.[1] Highlighting the selection logic based on analyte properties.

Comparative Methodology

The following table contrasts the three primary approaches. While GC-FID is a workhorse for amines, the salt form introduces extraction variability.[1] HPLC-CAD offers the highest data integrity with the least sample manipulation.[1]

Feature	Method A: GC-FID	Method B: HPLC-CAD (Recommended)	Method C: Derivatization HPLC-UV
Principle	Volatilization of free amine	Measurement of charge on non-volatile particles	UV detection of tagged amine
Sample Prep	High: Requires neutralization (NaOH) & extraction	Low: Dissolve in mobile phase	High: Reaction with FMOC-Cl or OPA
Specificity	High (separates isomers well)	High (orthogonal selectivity)	Medium (excess reagent peaks)
Linearity	Excellent (range)	Good (Quadratic/Power fit often needed)	Good
Limit of Quantitation	~10 ppm	~1-5 ppm	< 1 ppm (High Sensitivity)
Robustness	Moderate (Liner contamination)	High (Mobile phase dependent)	Low (Reagent stability issues)

Recommended Protocol: HPLC-CAD

Rationale: Charged Aerosol Detection (CAD) is chosen because it detects any non-volatile analyte in proportion to its mass.[1] Since 4-Ethylcyclohexan-1-amine HCl is a non-volatile salt,

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it responds universally without the need for chromophores.[1]

Instrumentation & Conditions[1][2][3][4]

- System: UHPLC with Charged Aerosol Detector (e.g., Thermo Corona Veo or similar).[1]
- Column: Agilent ZORBAX Eclipse Plus C18 (100 mm x 3.0 mm, 3.5 µm) or equivalent.[1]
  - Note: C18 is sufficient, but ensure end-capping to reduce tailing from residual silanols interacting with the amine.[1]
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.0 with Formic Acid).
  - Critical: Buffer salts must be volatile for CAD.[1] Do not use Phosphate or Sodium salts.[1]
- Mobile Phase B: Acetonitrile (LC-MS Grade).[1][2]
- Flow Rate: 0.6 mL/min.[1]
- Column Temp: 40°C.
- Detector Settings:
  - Evaporation Temp: 35°C (Optimized for semi-volatiles).[1]
  - Power Function: 1.0 (or optimized for linearity).
  - Data Collection Rate: 10 Hz.[1]

Gradient Program

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Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
5.0	60	40
7.0	10	90
8.0	10	90
8.1	95	5
12.0	95	5

Sample Preparation[1][2]

- Diluent: Mobile Phase A : Acetonitrile (90:10 v/v).[1]
- Stock Solution: Accurately weigh 50 mg of 4-Ethylcyclohexan-1-amine HCl into a 50 mL volumetric flask. Dissolve and dilute to volume.
- Working Standard: Dilute Stock to 0.5 mg/mL for assay.

Alternative Protocol: GC-FID (Direct Injection)

Rationale: If CAD is unavailable, GC-FID is the industry standard.[1] However, you cannot inject the HCl salt directly as it will degrade in the injector port. You must perform an in-situ base liberation or liquid-liquid extraction.[1]

Sample Preparation (Free-Basing)[1]

- Weigh 50 mg of the HCl salt into a vial.
- Add 2 mL of 1N NaOH (to neutralize HCl and liberate the amine).
- Add 5 mL of Dichloromethane (DCM) or MTBE containing an internal standard (e.g., n-Decane).[1]
- Vortex for 1 minute and let phases separate.

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- Inject the organic (top/bottom depending on solvent) layer.[1]

GC Conditions[1][4]

- Column: Rtx-Volatile Amine or CP-Volamine (30 m x 0.32 mm ID).[1]
  - Note: Base-deactivated columns are mandatory to prevent peak tailing.[1]
- Carrier Gas: Helium @ 1.5 mL/min (Constant Flow).
- Inlet: Split (20:1), 250°C. Liner with glass wool (deactivated).
- Oven: 40°C (hold 2 min)

  10°C/min

  220°C (hold 5 min).
- Detector: FID @ 280°C.

Validation Framework (ICH Q2(R2))

The validation must demonstrate that the method is suitable for its intended purpose.[3][4][5][6] The following parameters are critical for the HPLC-CAD method.

Specificity

- Requirement: No interference from blank (diluent) or synthesis precursors (e.g., 4-ethylcyclohexanone).[1]
- Protocol: Inject Diluent, Impurity Markers, and Analyte.[1]
- Acceptance: Resolution (

) > 1.5 between 4-Ethylcyclohexan-1-amine and nearest peak.[1] Purity angle < Purity threshold (if using diode array for impurities, though not applicable for main peak here).[1]

Linearity

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CAD response is often non-linear (curvilinear).[1] ICH Q2(R2) allows for non-linear models if justified.[1][7]

- Range: 50% to 150% of target concentration.
- Data Treatment: Plot log(Area) vs. log(Concentration) or use a quadratic fit ( ).[1]
- Acceptance: Coefficient of determination ( ) 0.99 for the chosen model.[8]

Accuracy (Recovery)

Since no placebo matrix exists for a pure substance, use "Spike Recovery" or comparison against a second well-characterized standard.

- Levels: 80%, 100%, 120%.[1]
- Replicates: 3 per level.

Representative Validation Data (Simulated):

Parameter	Level	Mean Recovery (%)	% RSD	Acceptance Criteria
Accuracy	80%	99.8	0.5	98.0 - 102.0%
100%	100.2	0.4	98.0 - 102.0%	
120%	99.5	0.6	98.0 - 102.0%	
Precision	Repeatability (n=6)	N/A	0.8	RSD 2.0%
Linearity	50-150%	N/A	N/A	(Quadratic)

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Robustness (CAD Specific)

CAD is sensitive to mobile phase composition.[1]

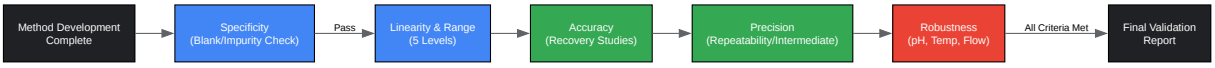
- Variables:
  - Organic modifier

    2% (Acetonitrile).[1]
  - Buffer pH

    0.2 units.[1]
  - Evaporation Temperature

    5°C.[1]
- Self-Validating Check: The system suitability test (SST) must pass (RSD < 2.0%) under all varied conditions.[1]

Validation Workflow Diagram



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Figure 2: ICH Q2(R2) Validation Workflow. Sequential execution ensures failure modes are detected early.

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